

Health and Safety Considerations for Handling Dodecanedihydrazide: A Technical Guide

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Compound of Interest

Compound Name: Dodecanedihydrazide

Cat. No.: B1346009

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For Researchers, Scientists, and Drug Development Professionals

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This guide provides a comprehensive overview of the health and safety considerations for the handling of **Dodecanedihydrazide**. The information is intended for researchers, scientists, and drug development professionals who may work with this compound. This document synthesizes available toxicological data, outlines recommended handling procedures, and details experimental protocols for safety assessment.

Chemical and Physical Properties

Dodecanedihydrazide is a white to almost white powder or crystalline solid.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	4080-98-2	[1]
Molecular Formula	C12H26N4O2	[2]
Molecular Weight	258.36 g/mol	[2]
Melting Point	190 °C	[1]
Boiling Point (Predicted)	519.3 ± 23.0 °C	[1]
Density (Predicted)	1.050 ± 0.06 g/cm ³	[1]
Form	Powder to crystal	[1]
Color	White to Almost white	[1]
Storage Temperature	Room temperature	[1]

Toxicological Data

While specific quantitative toxicological data for **Dodecanedihydrazide** is limited, data from structurally similar dihydrazides and the precursor dodecanedioic acid can provide an indication of its toxicological profile. The available data suggests a low order of acute toxicity.

Quantitative Toxicological Data for Structurally Similar Compounds

Substance	Test	Species	Route	Value	Reference
Adipic Dihydrazide (C6)	LD50	Rat	Oral	>5000 mg/kg	[3]
LD50	Rat	Dermal	>2000 mg/kg	[3]	
Sebacic Acid (C10 precursor)	LD50	Rat	Oral	>5000 mg/kg	[4]
LD50	Rabbit	Dermal	>2000 mg/kg	[4]	
Dodecanedioic Acid (C12 precursor)	LD50	Rat	Oral	> 3000 mg/kg	[5][6]
LD50	Rabbit	Dermal	> 6000 mg/kg	[5]	

General Toxicology of Hydrazine and its Derivatives

Hydrazine and its derivatives are known to exhibit a range of toxic effects, including:

- **Hepatotoxicity:** Hydrazines can cause liver damage, characterized by elevated liver enzymes and oxidative stress.[7] The mechanism involves metabolic activation by cytochrome P450 enzymes to form reactive species.[1]
- **Neurotoxicity:** Acute exposure to hydrazines can lead to central nervous system effects, including depression and seizures.[8] This is primarily due to the inhibition of pyridoxine (vitamin B6) dependent enzymes, leading to a reduction in the synthesis of the neurotransmitter GABA.[7]
- **Carcinogenicity:** The National Institute for Occupational Safety and Health (NIOSH) considers hydrazine a potential occupational carcinogen.[9]
- **Irritation:** Some dihydrazides, such as isophthalic dihydrazide, are known to cause skin, eye, and respiratory irritation.

Hazard Identification and Personal Protective Equipment (PPE)

Based on the available information for similar compounds, **Dodecanedihydrazide** should be handled as a potentially hazardous substance.

Hazard Statements (based on similar compounds):

- May be harmful if swallowed.[3]
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Recommended Personal Protective Equipment (PPE):

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	In case of insufficient ventilation or potential for dust generation, a NIOSH-approved particulate respirator is recommended.

Handling, Storage, and First Aid

Safe Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust.

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.^[1]

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols for Safety Assessment

Standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), should be followed to assess the safety of

Dodecanedihydrazide.

Acute Dermal Irritation/Corrosion (Adapted from OECD Guideline 404)

- Test Animal: Albino rabbit.
- Preparation: Approximately 24 hours before the test, fur is removed from the dorsal area of the trunk of the animal.
- Application: A 0.5 g amount of the test substance, moistened with a small amount of water to form a paste, is applied to a small area (approximately 6 cm²) of the shaved skin and covered with a gauze patch and occlusive dressing.
- Exposure: The dressing is loosely held in contact with the skin by means of a suitable semi-occlusive dressing for a 4-hour exposure period.
- Observation: After 4 hours, the patch is removed, and the skin is gently cleansed of any residual test substance. The skin is then examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- Scoring: Skin reactions are scored according to a standardized scale (e.g., Draize scale).

Acute Eye Irritation/Corrosion (Adapted from OECD Guideline 405)

- Test Animal: Albino rabbit.
- Application: A 0.1 g amount of the solid test substance is instilled into the conjunctival sac of one eye of the rabbit. The eyelids are then held together for about one second. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after instillation. Observations should include the cornea, iris, and conjunctivae.
- Scoring: Ocular lesions are scored according to a standardized scale.

Bacterial Reverse Mutation Test (Ames Test)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.^[10]

- **Test Strains:** Several strains of *Salmonella typhimurium* that are auxotrophic for histidine (require histidine for growth) are used.
- **Procedure:** The test substance, at various concentrations, is mixed with the bacterial tester strain and a small amount of histidine in a soft agar. This mixture is then poured onto a minimal glucose agar plate.
- **Metabolic Activation:** The test is performed with and without the addition of a mammalian metabolic activation system (S9 mix), which is a liver homogenate, to assess the mutagenicity of both the parent compound and its metabolites.
- **Incubation:** The plates are incubated for 48-72 hours at 37°C.
- **Evaluation:** The number of revertant colonies (colonies that have mutated back to a state where they can produce their own histidine) is counted. A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies compared to the negative control.^[10]

Potential Toxicological Pathways

The following diagrams illustrate the potential signaling pathways involved in the toxicity of hydrazine compounds, which may be relevant for **Dodecanedihydrazide**.

Caption: Proposed pathway for hydrazine-induced hepatotoxicity.

Caption: Proposed pathway for hydrazine-induced neurotoxicity.

Conclusion

Dodecanedihydrazide is a compound with limited specific toxicological data. However, based on information from structurally similar compounds and the general toxicology of hydrazines, it should be handled with care, utilizing appropriate personal protective equipment to avoid skin, eye, and respiratory exposure. The potential for hepatotoxicity and neurotoxicity associated with hydrazines warrants a cautious approach in a research and development setting.

Standardized safety assessment protocols should be employed to further characterize its toxicological profile. This guide provides a foundation for the safe handling and use of **Dodecanedihydrazide**, and it is recommended that a comprehensive, substance-specific risk assessment be conducted before commencing any work.

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